Technical Support Center: CAS 23007-85-4 (MPTP Hydrochloride)

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Compound of Interest

Compound Name:	*1,3,5-Trichloro-2-(2-chloroethoxy)benzene*
CAS No.:	*13001-29-1*
Cat. No.:	*B078630*

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This technical support guide provides essential information for the safe handling and storage of CAS 23007-85-4, chemically known as 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine hydrochloride (MPTP hydrochloride). Researchers, scientists, and drug development professionals should familiarize themselves with these guidelines to ensure personal safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What is MPTP hydrochloride and why does it require special handling?

A1: MPTP hydrochloride is a potent neurotoxin that selectively destroys dopaminergic neurons, inducing symptoms of Parkinson's disease in animal models.[1][2][3] Due to its high toxicity and ability to be absorbed through the skin, inhalation, or ingestion, extreme caution and strict safety protocols are mandatory.[4][5][6]

Q2: What are the immediate actions to take in case of accidental exposure to MPTP?

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A2: In case of skin contact, immediately wash the affected area with soap and running water for at least 15 minutes and remove contaminated clothing.[4][5] For eye contact, flush with water for at least 15 minutes.[5] If inhaled, move to fresh air immediately.[5] In case of ingestion, rinse your mouth with water.[7] In all exposure scenarios, seek immediate medical attention and inform your supervisor.[4][5] Some protocols suggest the use of Selegiline hydrochloride as a potential antidote, which should be discussed with occupational health services prior to beginning work with MPTP.[4]

Q3: What are the appropriate personal protective equipment (PPE) for handling MPTP hydrochloride?

A3: When handling MPTP hydrochloride, especially in its powdered form, a comprehensive PPE ensemble is required. This includes a lab coat (disposable is recommended), double nitrile gloves, and safety glasses or goggles.[6][8] For procedures that may generate aerosols or dust, a certified chemical fume hood is necessary.[8][9]

Q4: How should I decontaminate my workspace and equipment after using MPTP?

A4: All work surfaces and non-disposable equipment should be decontaminated with a freshly prepared 1% to 10% bleach solution, allowing for a contact time of at least 10-15 minutes, followed by a water rinse.[4][8] It is highly recommended to use disposable labware whenever possible.[4][8]

Q5: What are the procedures for disposing of MPTP waste?

A5: All MPTP-contaminated waste, including unused solutions, disposable labware, and contaminated PPE, must be collected in designated, leak-proof, and clearly labeled hazardous waste containers for disposal by your institution's environmental health and safety department.[5][8] Do not autoclave any materials that have come into contact with MPTP.[8]

Quantitative Data Summary

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Parameter	Recommendation	Citations
Storage of Solid MPTP HCl	Room temperature in a desiccator, or 4°C. Must be in a secured location.	[2][4]
Storage of Stock Solutions	Aliquot and store at -20°C for up to 3 months or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.	[1][10]
Aqueous Solution Stability	May be stored for up to 24 hours at 4°C.	[11]
Decontamination Solution	1-10% bleach solution.	[4][8]
Decontamination Contact Time	Minimum of 10-15 minutes.	[4][8]

Experimental Protocols

Preparation of MPTP Hydrochloride Solutions

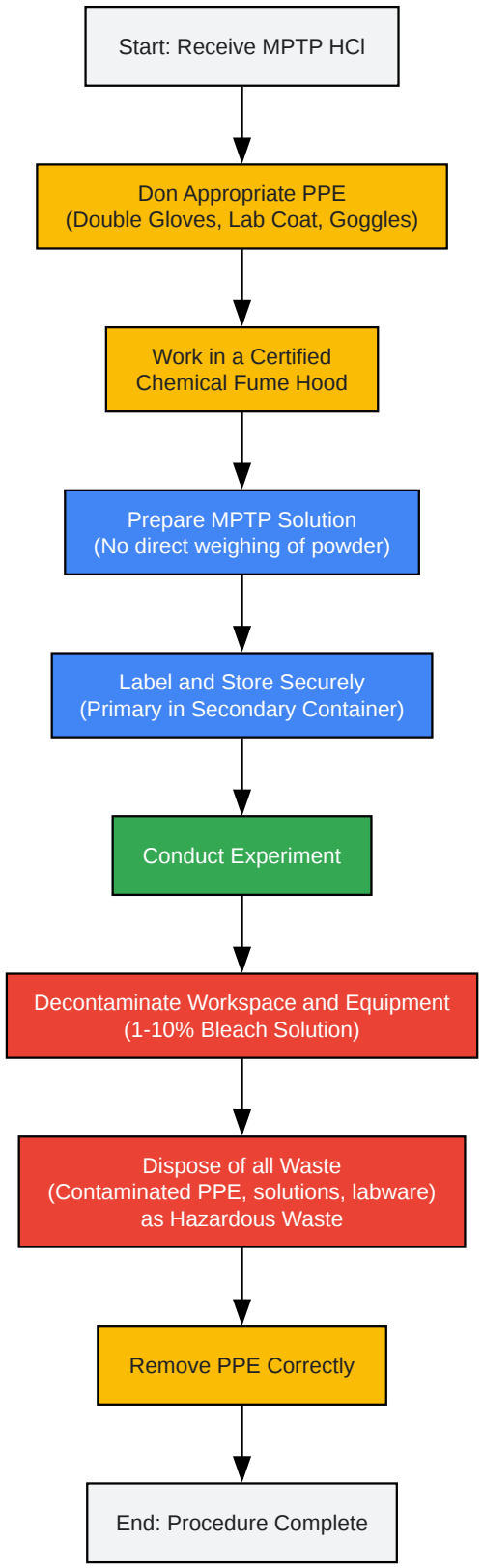
Extreme caution must be exercised during the preparation of MPTP hydrochloride solutions.

- Preparation: All work with solid MPTP hydrochloride and concentrated solutions must be conducted in a certified chemical fume hood over a disposable work surface.[8][9]
- Personal Protective Equipment (PPE): Wear a disposable lab coat, safety goggles, and two pairs of nitrile gloves.[8]
- Weighing: Do not weigh the dry powder directly on a balance. Instead, dilute the entire contents of the vial to the required concentration.[8]
- Dissolving: MPTP hydrochloride is soluble in water (up to 10 mg/mL) and DMSO.[11] Add the solvent to the vial containing the MPTP hydrochloride. Cap the vial tightly and vortex until the solid is completely dissolved.
- Labeling and Storage: Clearly label the container with "MPTP - DANGER: ACUTELY TOXIC".[8] Store the primary container within a sealed, leak-proof secondary container in a

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designated and secure location.[4][8]

Visualized Workflow for Safe Handling of MPTP Hydrochloride



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Caption: Workflow for the safe handling of MPTP hydrochloride from receipt to disposal.

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